Analytical methods for quantifying 5-(2,5-Dimethylphenoxy)pentanoic acid.

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Compound of Interest

Compound Name:	*5-(2,5-Dimethylphenoxy)pentanoic acid*
CAS No.:	*443924-74-1*
Cat. No.:	*B1452867*

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An Application Note and Comprehensive Protocols for the Quantitative Analysis of **5-(2,5-Dimethylphenoxy)pentanoic Acid** (Gemfibrozil)

Abstract

This technical guide provides detailed analytical methodologies for the accurate quantification of **5-(2,5-Dimethylphenoxy)pentanoic acid**, an active pharmaceutical ingredient widely known as Gemfibrozil. Recognizing the critical need for robust and reliable analytical data in pharmaceutical development and clinical research, we present two primary, validated workflows: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for routine quality control and formulation analysis, and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for high-sensitivity bioanalysis in complex biological matrices. Each protocol is presented with a deep-dive into the scientific rationale, step-by-step procedures, and expected performance characteristics, adhering to the principles of analytical procedure validation as outlined by the International Council for Harmonisation (ICH).[1][2][3]

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Introduction: The Analytical Imperative for Gemfibrozil

5-(2,5-Dimethylphenoxy)pentanoic acid (Gemfibrozil, CAS No. 25812-30-0) is a well-established lipid-regulating agent of the fibrate class.[4][5][6][7] Its therapeutic action involves the agonism of peroxisome proliferator-activated receptor alpha (PPARα), leading to complex changes in lipid metabolism that result in decreased triglycerides and very-low-density lipoprotein (VLDL) levels. The accurate measurement of Gemfibrozil is paramount across the entire drug lifecycle, from ensuring purity and potency in bulk drug substance and finished pharmaceutical products to characterizing its pharmacokinetic and pharmacodynamic profile in preclinical and clinical studies.

The choice of analytical method is dictated by the intended purpose and the sample matrix. For quality control (QC) applications, where concentrations are relatively high and the matrix is clean, a robust, cost-effective method like HPLC-UV is often sufficient. However, for bioanalytical applications, such as measuring drug concentrations in plasma or tissue, the complexity of the matrix and the low analyte concentrations necessitate a method with superior sensitivity and selectivity, making LC-MS/MS the gold standard.[8][9][10][11]

This document serves as a practical guide for researchers and drug development professionals, offering field-proven protocols grounded in authoritative standards.

Method 1: Quantification by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle and Applicability

This reversed-phase HPLC method is designed for the routine assay of Gemfibrozil in pharmaceutical formulations. The methodology leverages the partitioning behavior of the analyte between a nonpolar stationary phase (C18) and a polar mobile phase.[9] The aromatic ring and phenoxy ether moiety in Gemfibrozil's structure provide a suitable chromophore for reliable detection using a UV spectrophotometer. The addition of an acid to the mobile phase is a critical choice; it suppresses the ionization of the carboxylic acid group, rendering the molecule less polar and ensuring sharp, symmetrical peaks with good retention on the

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reversed-phase column. This method is ideal for release testing, stability studies, and content uniformity assays.

Experimental Protocol: HPLC-UV

2.2.1. Reagents and Materials

- Gemfibrozil Reference Standard (Certified)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Orthophosphoric Acid (ACS Grade)
- Water (HPLC Grade or Milli-Q)
- Volumetric flasks, pipettes, and autosampler vials

2.2.2. Instrumentation and Chromatographic Conditions

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Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent with quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD) or UV-Vis Detector.
Column	Inertsil ODS-3 C18, 250 x 4.6 mm, 5 µm particle size, or equivalent.[12]
Mobile Phase	Acetonitrile : Water : Orthophosphoric Acid (65:35:0.1, v/v/v). (Ensure all solvents are degassed).
Flow Rate	1.2 mL/min.
Column Temperature	30 °C.
Injection Volume	20 µL.
Detection Wavelength	276 nm.
Run Time	Approximately 10 minutes.

2.2.3. Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of Gemfibrozil reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of working standards (e.g., 10, 25, 50, 100, 150, 200 µg/mL) by serial dilution of the stock solution with the mobile phase.[13]
- Sample Preparation (e.g., from Tablets): a. Weigh and finely powder no fewer than 20 tablets. b. Accurately weigh a portion of the powder equivalent to approximately 100 mg of Gemfibrozil and transfer to a 100 mL volumetric flask. c. Add approximately 70 mL of mobile phase and sonicate for 15 minutes to dissolve. d. Allow the solution to cool to room temperature and dilute to volume with the mobile phase. Mix well. e. Filter a portion of the solution through a 0.45 µm syringe filter into an autosampler vial. This yields a theoretical

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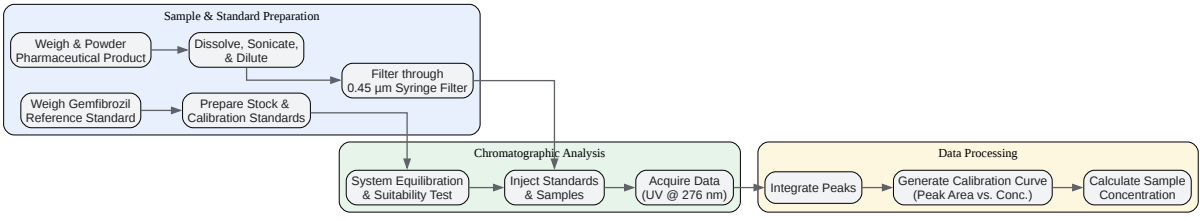
concentration of 1000 µg/mL. f. Perform a final 1:10 dilution with the mobile phase to bring the concentration into the calibration range (final theoretical concentration: 100 µg/mL).

2.2.4. System Suitability and Analysis Sequence

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform five replicate injections of a mid-range standard (e.g., 100 µg/mL). The relative standard deviation (RSD) for the peak area should be ≤ 2.0%.[3]
- Inject the prepared standards in duplicate, bracketing the sample injections to ensure system stability.[13]
- Construct a calibration curve by plotting the mean peak area against the concentration of the standards. A linear regression should yield a correlation coefficient (r^2) ≥ 0.999.

Workflow and Data Validation

The entire process, from sample preparation to final analysis, is depicted below. Method validation must be performed in accordance with ICH Q2(R2) guidelines to demonstrate that the analytical procedure is fit for its intended purpose.[1][2]



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Caption: HPLC-UV workflow for Gemfibrozil quantification.

Typical Performance Characteristics

The following table summarizes the expected validation parameters for this HPLC-UV method, based on ICH guidelines.[14][15]

Validation Parameter	Acceptance Criteria	Typical Result
Linearity (r^2)	≥ 0.999	0.9995
Range	10 - 200 µg/mL	Meets Requirement
Accuracy (% Recovery)	98.0 - 102.0%	99.5 - 101.2%
Precision (% RSD)	Repeatability: ≤ 2.0% Intermediate: ≤ 2.0%	< 1.0%
Limit of Detection (LOD)	S/N Ratio ≥ 3	~1 µg/mL
Limit of Quantification (LOQ)	S/N Ratio ≥ 10	~3 µg/mL[12]
Specificity	No interference at analyte retention time	Peak is pure

Method 2: Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle and Applicability

LC-MS/MS is the definitive method for quantifying Gemfibrozil in complex biological matrices like plasma, serum, or urine.[11][16] Its power lies in its unparalleled sensitivity and selectivity. The liquid chromatography system first separates Gemfibrozil from endogenous matrix components. The analyte then enters the mass spectrometer, where it is ionized (typically via electrospray ionization, ESI). The first quadrupole (Q1) isolates the precursor ion (the deprotonated molecule, $[M-H]^-$). This ion is fragmented in the collision cell (Q2), and the

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second quadrupole (Q3) isolates a specific, characteristic product ion for detection. This process, known as Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM), virtually eliminates matrix interference, allowing for quantification at ng/mL levels or lower.[8][10][17] The use of a stable isotope-labeled internal standard (SIL-IS), such as Gemfibrozil-d6, is crucial to correct for any variability in sample preparation and instrument response.

Experimental Protocol: LC-MS/MS

3.2.1. Reagents and Materials

- Gemfibrozil Reference Standard
- Gemfibrozil-d6 (Internal Standard)
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Water (LC-MS Grade)
- Human Plasma (or other relevant biological matrix)
- Solid-Phase Extraction (SPE) Cartridges (e.g., Oasis MAX or equivalent mixed-mode anion exchange).[18]

3.2.2. Instrumentation and Conditions

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Parameter	Specification
LC System	UPLC System (e.g., Waters ACQUITY, Shimadzu Nexera) for fast, high-resolution separations.
Mass Spectrometer	Triple Quadrupole Mass Spectrometer (e.g., Sciex 7500, Thermo TSQ Altis, Agilent 6495).[9]
Column	C18 UPLC Column, e.g., Acquity BEH C18, 50 x 2.1 mm, 1.7 µm.
Mobile Phase A	Water with 0.1% Formic Acid.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid.
Gradient Elution	10% B to 95% B over 3 minutes, hold for 1 min, return to initial conditions.
Flow Rate	0.4 mL/min.
Column Temperature	40 °C.
Injection Volume	5 µL.
Ionization Mode	Electrospray Ionization (ESI), Negative.
MRM Transitions	Gemfibrozil: 249.1 → 121.1 Gemfibrozil-d6 (IS): 255.1 → 127.1
Key MS Parameters	Optimize source temperature, gas flows, and collision energy for maximum signal.

3.2.3. Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare separate stock solutions of Gemfibrozil and Gemfibrozil-d6 in methanol.
- Working Internal Standard (IS) Solution (100 ng/mL): Dilute the Gemfibrozil-d6 stock solution in 50:50 Acetonitrile:Water.

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- Calibration Standards & Quality Controls (QCs): a. Prepare a series of Gemfibrozil working solutions in methanol. b. Spike these solutions into blank biological matrix (e.g., plasma) to create matrix-matched calibrators (e.g., 1, 5, 20, 100, 500, 2000 ng/mL). c. Independently prepare QC samples at low, medium, and high concentrations.

3.2.4. Sample Preparation (Solid-Phase Extraction - SPE)

- Pipette 100 µL of plasma sample, calibrator, or QC into a microcentrifuge tube.
- Add 20 µL of the Working IS Solution (100 ng/mL) to all tubes (except blanks) and vortex.
- Add 200 µL of 4% phosphoric acid in water to acidify the sample and vortex. This ensures the carboxylic acid is protonated for binding to the SPE sorbent.
- Condition SPE Plate: Add 500 µL of methanol, followed by 500 µL of water to each well.
- Load: Load the entire pre-treated sample onto the SPE plate. Apply gentle vacuum or positive pressure to pass the sample through the sorbent.
- Wash: Wash the sorbent with 500 µL of 5% methanol in water to remove polar interferences.
- Elute: Elute the analyte and IS with 500 µL of 5% formic acid in methanol into a clean collection plate.
- Evaporate & Reconstitute: Evaporate the eluate to dryness under a stream of nitrogen at 40 °C. Reconstitute the residue in 100 µL of mobile phase (e.g., 80:20 Water:Acetonitrile with 0.1% Formic Acid). Transfer to autosampler vials for analysis.

Workflow and Data Validation

The LC-MS/MS workflow is more complex due to the extensive sample cleanup but yields highly reliable data essential for regulated bioanalysis.

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Caption: LC-MS/MS bioanalytical workflow for Gemfibrozil.

Typical Performance Characteristics

The performance of this LC-MS/MS method is expected to meet the stringent requirements for bioanalytical method validation.

Validation Parameter	Acceptance Criteria	Typical Result
Linearity (r^2)	≥ 0.995 (weighted regression)	> 0.997
Range (LLOQ to ULOQ)	1 - 2000 ng/mL	Meets Requirement
Accuracy (% Bias)	Within ±15% (±20% at LLOQ)	-5.2% to +6.8%
Precision (% RSD)	≤ 15% (≤ 20% at LLOQ)	< 10%
Lower Limit of Quantification (LLOQ)	S/N Ratio ≥ 10, with acceptable accuracy & precision	1 ng/mL
Selectivity	No significant interference in blank matrix	No interference observed
Matrix Effect	IS-normalized factor between 0.85 and 1.15	Within acceptable limits

Method Comparison and Selection

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The choice between HPLC-UV and LC-MS/MS is fundamentally driven by the analytical objective.

Feature	HPLC-UV	LC-MS/MS
Primary Application	QC, Formulation Assay, Purity	Bioanalysis (PK/PD), Trace Analysis
Selectivity	Moderate	Very High
Sensitivity	µg/mL level	pg/mL to ng/mL level
Sample Throughput	High	Moderate (due to sample prep)
Cost (Instrument/Run)	Low	High
Matrix Tolerance	Low (requires clean samples)	High (robust against matrix effects)
Expertise Required	Basic to Intermediate	Advanced

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